

Introduction to Benzoin as a photoinitiator

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Benzoin**
Cat. No.: **B196080**

[Get Quote](#)

An In-depth Technical Guide to **Benzoin** as a Photoinitiator

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzoin is an organic compound, specifically an α -hydroxy ketone, that holds a foundational role in the field of photopolymerization.^[1] Its primary application in this domain is as a photoinitiator, a molecule that absorbs light energy and transforms it into chemical energy in the form of reactive species, which in turn initiate polymerization.^[2] **Benzoin** and its derivatives are classified as Norrish Type I photoinitiators. Upon absorption of ultraviolet (UV) light, they undergo a characteristic α -cleavage reaction to generate free radicals, which are capable of initiating the polymerization of various monomers, most commonly acrylates and methacrylates.

While newer, more efficient photoinitiators have been developed, the study of **benzoin** provides a fundamental understanding of the principles of photoinitiation. Its derivatives are still actively researched to enhance properties such as molar absorptivity and quantum yield for applications ranging from coatings and microelectronics to the development of advanced biomaterials and drug delivery systems.^[3]

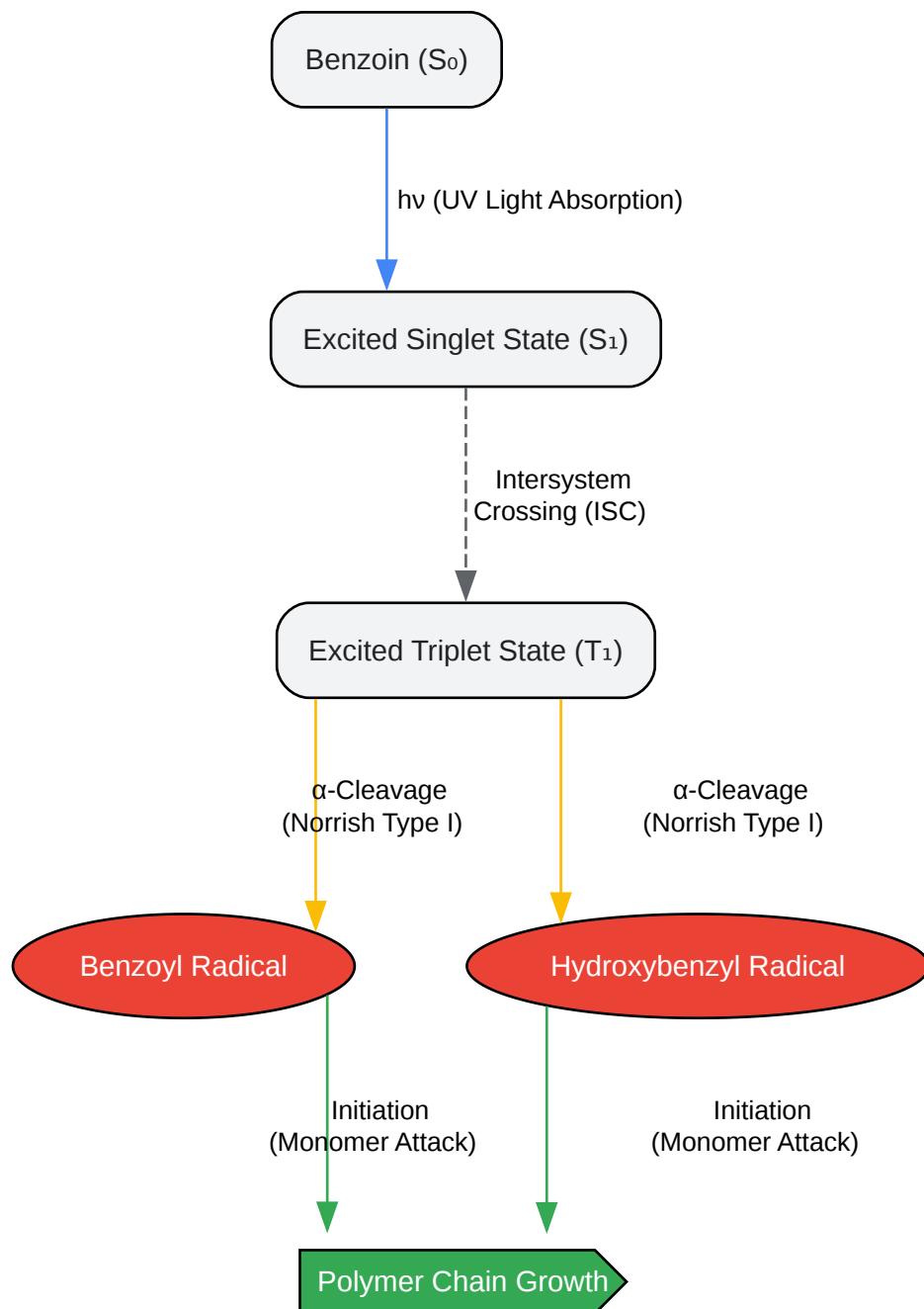
Photochemical Mechanism: Norrish Type I Cleavage

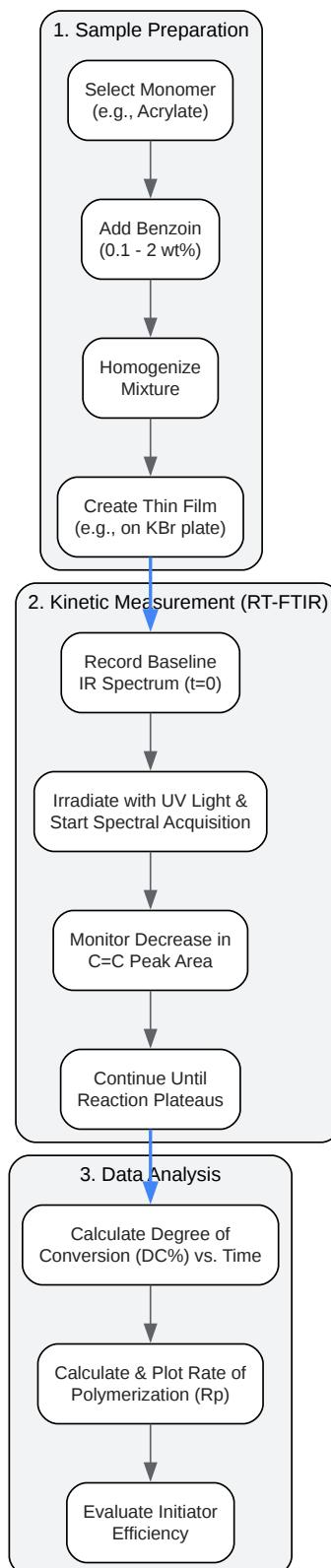
Benzoin functions as a photoinitiator via a process known as the Norrish Type I reaction.^[4] This is a unimolecular process where the photoinitiator molecule itself cleaves into two radical fragments upon excitation by UV radiation.^[2]

The mechanism proceeds through several key steps:

- Photoexcitation: The **benzoin** molecule (in its ground state, S_0) absorbs a photon of UV light, elevating it to an excited singlet state (S_1).
- Intersystem Crossing (ISC): The excited singlet state is very short-lived and rapidly undergoes intersystem crossing (ISC) to a more stable, longer-lived excited triplet state (T_1).
- α -Cleavage: From the triplet state, the molecule undergoes homolytic cleavage of the carbon-carbon bond alpha (α) to the carbonyl group. This fragmentation is the defining step of the Norrish Type I reaction.
- Radical Formation: The α -cleavage results in the formation of two distinct free radicals: a benzoyl radical and a benzyl-type radical (specifically, a hydroxybenzyl radical in the case of **benzoin**).
- Initiation: Both of these radical species are capable of initiating polymerization by attacking the double bonds of monomer units, starting the chain-growth process.

The overall photochemical process is depicted below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzoin (organic compound) - Wikipedia [en.wikipedia.org]
- 2. UV Curing: Part Three; Free Radical Photoinitiators - Polymer Innovation Blog [polymerinnovationblog.com]
- 3. researchgate.net [researchgate.net]
- 4. Supramolecular Benzophenone-Based Photoinitiator for Spatially-Resolved Polymerization - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Introduction to Benzoin as a photoinitiator]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b196080#introduction-to-benzoin-as-a-photoinitiator\]](https://www.benchchem.com/product/b196080#introduction-to-benzoin-as-a-photoinitiator)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com